

# Gpat-IN-1: Application Notes and Protocols for Researchers

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## Compound of Interest

Compound Name: *Gpat-IN-1*

Cat. No.: *B12395019*

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## Introduction

**Gpat-IN-1** is an inhibitor of Glycerol-3-phosphate acyltransferase (GPAT), a critical enzyme in the de novo pathway of glycerolipid synthesis. By targeting GPAT, **Gpat-IN-1** serves as a valuable tool for investigating the roles of this enzyme in various physiological and pathological processes, including obesity and other metabolic disorders. Its inhibitory activity is characterized by an IC<sub>50</sub> value of 8.9  $\mu$ M.<sup>[1]</sup> These application notes provide detailed information on the solubility of **Gpat-IN-1** and protocols for the preparation of stock solutions to facilitate its use in research settings.

## Data Presentation

### Gpat-IN-1 Properties

Property	Value	Reference
Molecular Weight	423.95 g/mol	[1]
Formula	C <sub>21</sub> H <sub>26</sub> ClNO <sub>4</sub> S	[1]
CAS Number	1204347-51-2	[1]
Appearance	Solid	[1]
Color	White to off-white	[1]
Purity	>97%	

## Solubility of Gpat-IN-1

Solvent	Concentration	Remarks	Reference
DMSO	100 mg/mL (235.88 mM)	Ultrasonic assistance may be required. Use freshly opened DMSO as it is hygroscopic, which can affect solubility.	[1]

## Storage and Stability

Form	Storage Temperature	Stability Period	Reference
Powder	-20°C	3 years	[1]
In Solvent	-80°C	6 months	[1][2]
In Solvent	-20°C	1 month	[1]
In DMSO	4°C	2 weeks	[2]

## Experimental Protocols

### Preparation of Gpat-IN-1 Stock Solutions

This protocol describes the preparation of **Gpat-IN-1** stock solutions in DMSO. It is crucial to use high-purity, anhydrous DMSO to ensure optimal solubility and stability of the compound.

Materials:

- **Gpat-IN-1** (solid powder)
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes
- Vortex mixer
- Ultrasonic bath (optional)
- Analytical balance

Procedure:

- **Equilibration:** Before opening, allow the vial of **Gpat-IN-1** to equilibrate to room temperature for at least 20 minutes. This prevents condensation of moisture onto the compound.
- **Weighing:** Accurately weigh the desired amount of **Gpat-IN-1** powder using an analytical balance in a chemical fume hood.
- **Dissolution:**
  - Add the appropriate volume of anhydrous DMSO to the vial containing the **Gpat-IN-1** powder to achieve the desired concentration (refer to the table below for common stock solution concentrations).
  - Cap the vial tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.
  - If the compound does not fully dissolve, sonicate the solution in an ultrasonic bath for 5-10 minutes. Visually inspect the solution to ensure it is clear and free of particulates.

- Aliquoting and Storage:
  - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into single-use volumes in sterile microcentrifuge tubes.
  - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[1\]](#)

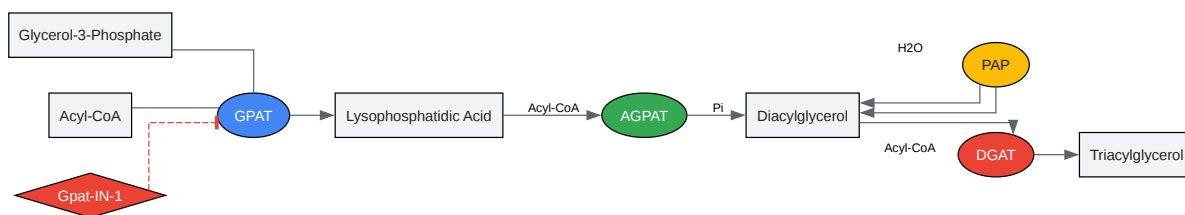
## Stock Solution Concentration Guide (for Gpat-IN-1, MW: 423.95)

Desired Stock Concentration	Volume of DMSO to add to 1 mg of Gpat-IN-1	Volume of DMSO to add to 5 mg of Gpat-IN-1	Volume of DMSO to add to 10 mg of Gpat-IN-1
1 mM	2.3588 mL	11.7938 mL	23.5877 mL
5 mM	0.4718 mL	2.3588 mL	4.7175 mL
10 mM	0.2359 mL	1.1794 mL	2.3588 mL

## Mandatory Visualizations

### Signaling Pathway of GPAT in Triglyceride Synthesis

Glycerol-3-phosphate acyltransferase (GPAT) catalyzes the initial and rate-limiting step in the de novo synthesis of triacylglycerols (TAGs). It facilitates the acylation of glycerol-3-phosphate to form lysophosphatidic acid (LPA). Subsequent enzymatic reactions convert LPA to diacylglycerol (DAG) and finally to TAG.

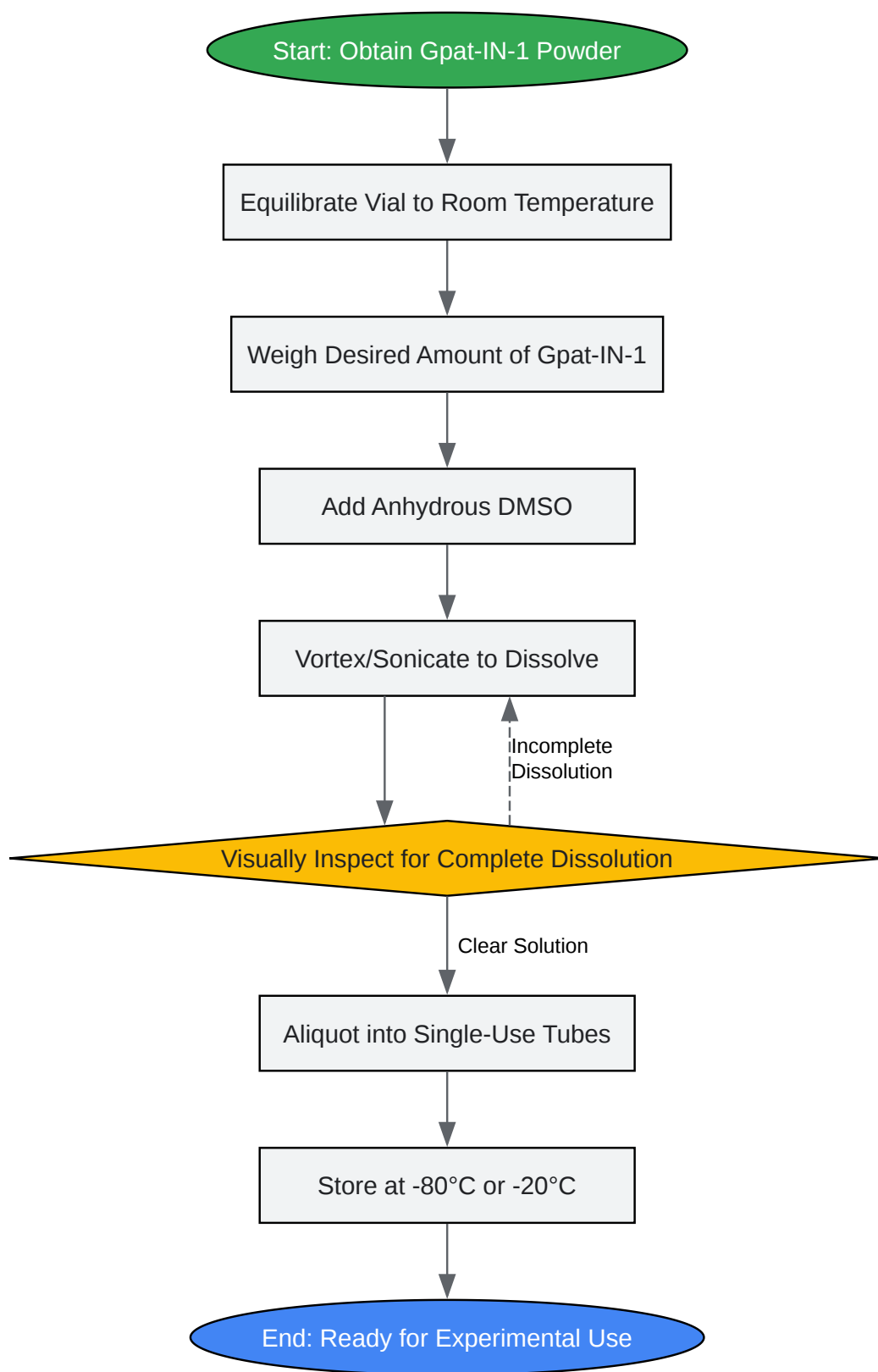


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Caption: The GPAT signaling pathway in triglyceride synthesis.

## Experimental Workflow for Gpat-IN-1 Stock Solution Preparation

This workflow diagram outlines the key steps for preparing a **Gpat-IN-1** stock solution.



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Caption: Workflow for preparing **Gpat-IN-1** stock solutions.

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## References

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